

Preparing Stock Solutions of PF-06726304: An Application Note and Protocol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PF-06726304

Cat. No.: B610004

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Abstract

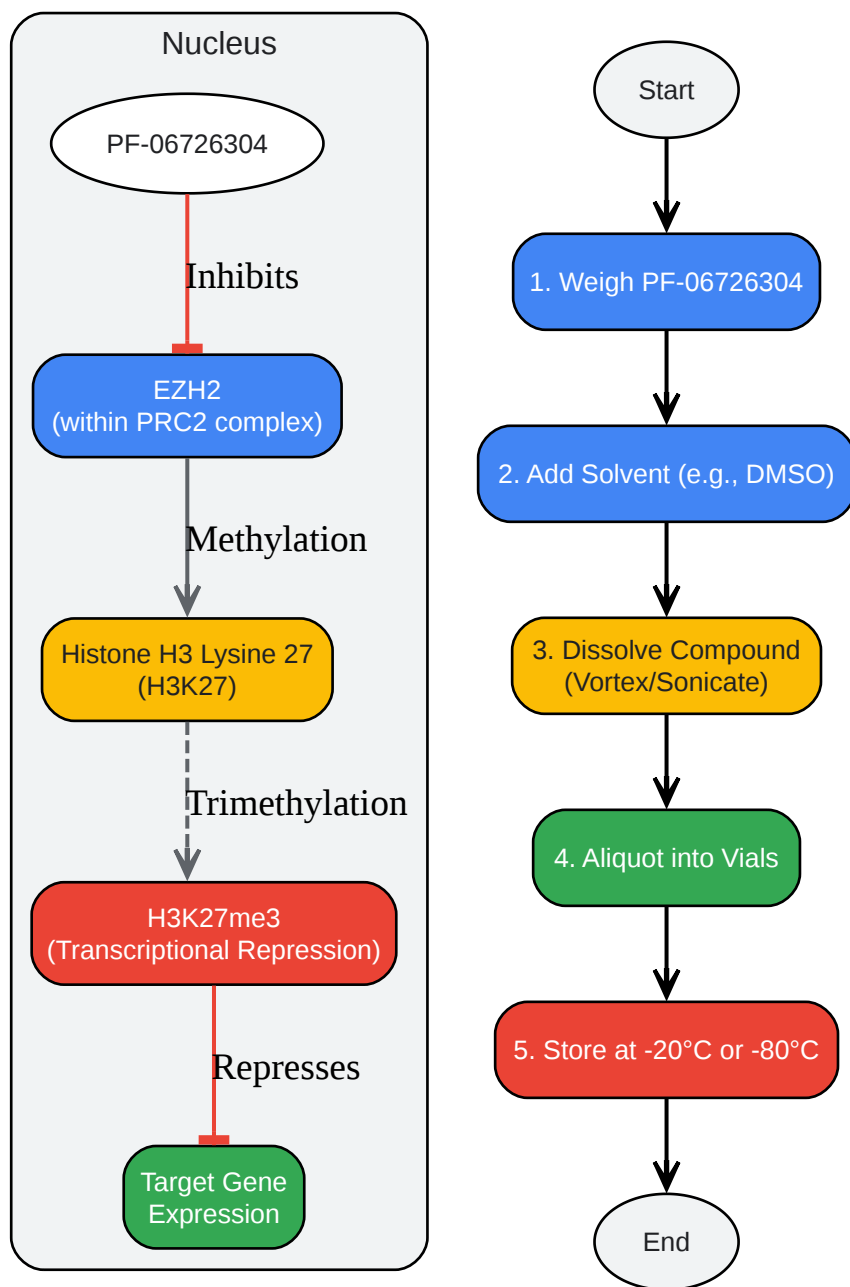
This document provides a comprehensive guide for the preparation of stock solutions of **PF-06726304**, a potent and selective inhibitor of the Enhancer of Zeste Homolog 2 (EZH2) methyltransferase.[1][2][3][4] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable experimental outcomes in both in vitro and in vivo studies. This guide includes detailed protocols, solubility data, stability information, and safety precautions for handling **PF-06726304**.

Introduction to PF-06726304

PF-06726304 is a small molecule inhibitor that competitively targets the S-adenosyl-L-methionine (SAM) binding site of EZH2, a key component of the Polycomb Repressive Complex 2 (PRC2).[2] EZH2 is a histone methyltransferase that catalyzes the trimethylation of histone H3 at lysine 27 (H3K27me3), a modification associated with transcriptional repression.[4][5] Dysregulation of EZH2 activity is implicated in the pathogenesis of various cancers, including non-Hodgkin's lymphoma.[2] **PF-06726304** has demonstrated potent inhibition of both

wild-type and mutant forms of EZH2, leading to the inhibition of cancer cell proliferation and tumor growth.[1][2][6]

Signaling Pathway of EZH2 Inhibition



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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. PF 06726304 acetate | EZH2 | Tocris Bioscience](#) [[tocris.com](https://www.tocris.com)]
- [3. adooq.com](https://www.adooq.com) [[adooq.com](https://www.adooq.com)]
- [4. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [5. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [6. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- To cite this document: BenchChem. [Preparing Stock Solutions of PF-06726304: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b610004/docs#preparing-stock-solutions-of-pf-06726304-an-application-note-and-protocol>]

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